

Personal protective equipment for handling DLerythro-Dihydrosphingosine

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Compound of Interest

Compound Name: DL-erythro-Dihydrosphingosine

Cat. No.: B3427575

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Essential Safety and Handling Guide for DLerythro-Dihydrosphingosine

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety, handling, and disposal information for **DL-erythro-Dihydrosphingosine** (also known as sphinganine). Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

While **DL-erythro-Dihydrosphingosine** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, proper laboratory hygiene and safety practices are mandatory.[1] The following table summarizes the required personal protective equipment and safety protocols.



Equipment/Procedure	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]	To protect eyes from potential splashes or contact with the solid compound.
Skin Protection	Impervious clothing and appropriate protective gloves. [1][2]	To prevent skin exposure. Gloves should be inspected before use and disposed of properly after handling.[2]
Respiratory Protection	Not required under normal use conditions.[1] A dust mask is recommended when handling large quantities.[2]	The compound is a solid with low vapor pressure.[1] A dust mask minimizes inhalation of airborne particles.
Ventilation	Handle in a well-ventilated area or under an exhaust hood.[2][3]	To minimize inhalation of any dust.
Hygiene Measures	Wash hands thoroughly after handling. Avoid eating, drinking, or smoking in the laboratory.	Standard good laboratory practice to prevent ingestion.

Operational Plans: Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Prevent the formation of dust and aerosols.[2][3]
- Use personal protective equipment as required.
- Ensure adequate ventilation.

Storage:



- Store in a freezer.[1]
- Keep the container tightly closed in a dry and well-ventilated place.
- Incompatible materials to avoid are strong oxidizing agents.[1]

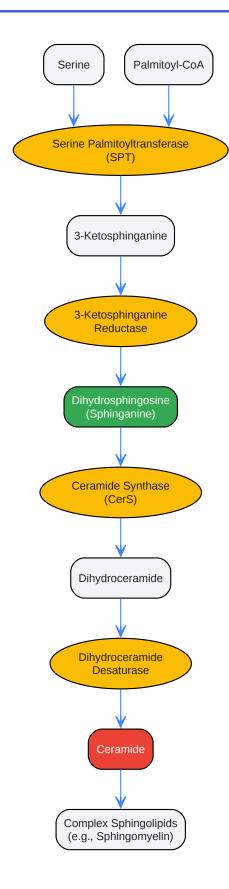
Disposal Plan

- Spill Cleanup: For minor spills, sweep up the solid material, avoiding dust formation, and
 place it in a suitable, closed container for disposal.[1][2] It is recommended to dampen the
 material with water to prevent dusting before sweeping.
- Waste Disposal: Dispose of the chemical and its container in accordance with local, state, and federal regulations. This material should not be released into the environment.

De Novo Sphingolipid Biosynthesis Pathway

DL-erythro-Dihydrosphingosine (Sphinganine) is a key intermediate in the de novo synthesis of sphingolipids. This pathway begins with the condensation of serine and palmitoyl-CoA and leads to the formation of ceramides and other complex sphingolipids that are crucial for cellular structure and signaling.









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